

# Technical Guide: Physicochemical Characterization of 3-(dimethylamino)benzylamine

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## Compound of Interest

**Compound Name:** 3-(aminomethyl)-N,N-dimethylaniline

**Cat. No.:** B1271460

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## Introduction

3-(dimethylamino)benzylamine is a substituted aromatic amine with potential applications in medicinal chemistry and materials science. A thorough understanding of its physical properties is fundamental for its synthesis, purification, formulation, and application. This technical guide provides a summary of available data for structurally related isomers and outlines detailed experimental protocols for the determination of key physical properties of 3-(dimethylamino)benzylamine. Due to the limited availability of experimental data for 3-(dimethylamino)benzylamine in publicly accessible databases, this guide also serves as a practical framework for its empirical characterization.

## Data Presentation: Comparative Physicochemical Properties of Isomeric Amines

To provide a contextual reference for the anticipated properties of 3-(dimethylamino)benzylamine, the following table summarizes the reported physical properties of its isomers, N,N-dimethylbenzylamine and 4-(dimethylamino)benzylamine.

Physical Property	N,N-Dimethylbenzylamine	4-(Dimethylamino)benzylamine dihydrochloride	3-(dimethylamino)benzylamine
CAS Number	103-83-3[1]	34403-52-6[2]	Data not available
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N[1]	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub> · 2HCl	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub>
Molecular Weight	135.21 g/mol [1]	223.14 g/mol	150.22 g/mol
Boiling Point	180-184 °C[1]	Data not available	Data not available
Melting Point	-75 °C[1]	220-224 °C (decomposes)	Data not available
Density	0.9 g/mL at 25 °C	Data not available	Data not available
Refractive Index	n <sub>20/D</sub> 1.501	Data not available	Data not available
Solubility	Soluble in water[1]	Soluble in water (50 mg/mL)	Data not available
pKa	Data not available	Data not available	Data not available

## Experimental Protocols

The following are generalized experimental protocols for the determination of the primary physical properties of an amine such as 3-(dimethylamino)benzylamine.

### Determination of Boiling Point (Micro Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)

- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of 3-(dimethylamino)benzylamine

**Procedure:**

- Place a small amount of the liquid 3-(dimethylamino)benzylamine into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer.
- Place the thermometer and attached test tube into the Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. A slow, continuous stream of bubbles will emerge as the liquid's vapor pressure approaches atmospheric pressure.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube after the heating is stopped and the apparatus is allowed to cool slightly.

## Determination of Melting Point

For solid derivatives or if 3-(dimethylamino)benzylamine is a solid at room temperature.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (open at one end)
- Sample of 3-(dimethylamino)benzylamine (solid)

**Procedure:**

- Ensure the sample is dry and finely powdered.[3]
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.[3]
- Heat the block rapidly to a temperature about 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- The melting point range is the temperature from which the first drop of liquid is observed to the temperature at which the entire sample has melted.[4]

## Determination of Solubility

A qualitative assessment of solubility in various solvents is crucial for purification and formulation.

### Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Sample of 3-(dimethylamino)benzylamine
- Solvents: Water, 5% HCl, 5% NaOH, and an organic solvent (e.g., diethyl ether or dichloromethane)

### Procedure:

- Add approximately 20-30 mg of the sample to separate test tubes.
- To each test tube, add 1 mL of a different solvent.
- Vigorously mix the contents of each tube for 1-2 minutes.
- Observe and record whether the sample dissolves completely, partially, or is insoluble.[5]

- For water-soluble amines, the pH of the aqueous solution can be tested with pH paper to confirm basicity.[5]

## Determination of pKa (Potentiometric Titration)

The pKa is a measure of the basicity of the amine.

Apparatus:

- pH meter with a combination pH electrode (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Solution of 3-(dimethylamino)benzylamine of known concentration in water

Procedure:

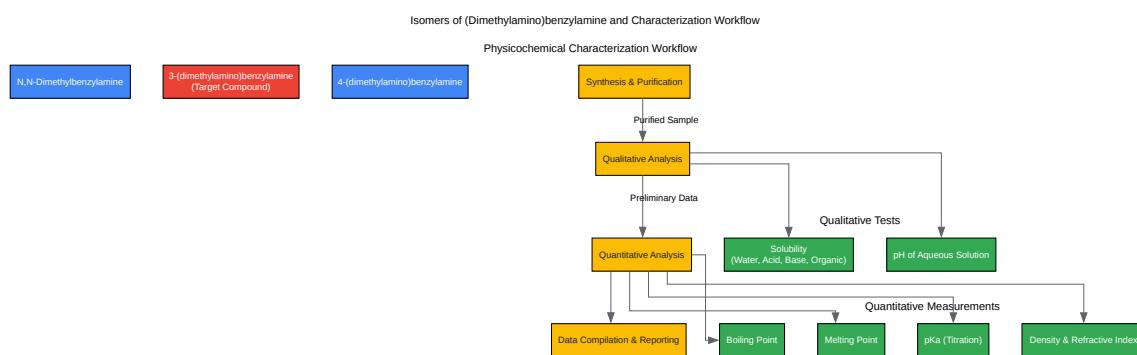
- Calibrate the pH meter using standard buffer solutions (pH 4, 7, and 10).[6]
- Place a known volume and concentration of the 3-(dimethylamino)benzylamine solution into a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and begin stirring.
- Record the initial pH of the amine solution.
- Add the standardized HCl solution from the burette in small, known increments.
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration until the pH has dropped significantly and begins to level off.
- Plot a titration curve of pH versus the volume of HCl added.

- The pKa is the pH at the half-equivalence point (the point at which half of the amine has been neutralized).<sup>[7]</sup>

## Visualization

### Isomeric Structures and Characterization Workflow

The following diagram illustrates the structural differences between 3-(dimethylamino)benzylamine and its common isomers, and outlines a general workflow for its physicochemical characterization.



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Caption: Isomers and a workflow for physicochemical characterization.

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